3-amino-N-(2-phenylethyl)benzamide structure and functional groups

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Compound of Interest

Compound Name:	*3-amino-N-(2-phenylethyl)benzamide*
CAS No.:	*81882-72-6*
Cat. No.:	*B1278251*

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Technical Guide: **3-Amino-N-(2-phenylethyl)benzamide**

CAS Registry Number: 81882-72-6 Chemical Formula: $C_{15}H_{16}N_2O$ Molecular Weight: 240.30 g/mol [1][2]

Executive Summary & Structural Significance

3-amino-N-(2-phenylethyl)benzamide is a "privileged scaffold" in medicinal chemistry, representing a convergence of two bioactive pharmacophores: the benzamide core (common in histone deacetylase [HDAC] inhibitors and antipsychotics) and the phenethylamine moiety (ubiquitous in neurotransmitter analogs).[2]

Unlike its para-amino isomer (related to procainamide), the meta-amino (3-amino) substitution pattern offers unique electronic and steric properties.[2] It serves as a critical intermediate for synthesizing complex urea/carbamate-based kinase inhibitors and has recently been identified in pharmacophore modeling for Hsp90–Cdc37 protein–protein interaction (PPI) inhibitors.[2]

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This guide details the structural functionalization, robust synthesis protocols, and physicochemical profiling required for utilizing this scaffold in drug discovery.[2]

Structural Analysis & Functional Group Profiling

The molecule is defined by three distinct functional domains, each contributing specific intermolecular interactions in a binding pocket.[2]

A. The meta-Aniline Head (3-Amino Group)

- Electronic Character: The amino group is a strong resonance donor (+M) but an inductive withdrawer (-I).[2] In the meta position, the resonance effect does not directly conjugate with the amide carbonyl, preserving the electrophilicity of the amide center compared to the para isomer.[2]
- Reactivity: It acts as a nucleophilic "handle" for library expansion.[2] It is readily derivatized into ureas, thioureas, or sulfonamides to probe deep binding pockets.[2]
- pKa: ~4.0–5.[2]0. At physiological pH (7.4), it exists primarily as the neutral free base, facilitating membrane permeability.[2]

B. The Benzamide Linker

- Conformation: The amide bond (–CONH–) restricts rotation due to partial double-bond character, enforcing planarity between the phenyl ring and the carbonyl.[2]
- Binding Role: Acts as a dual Hydrogen Bond Donor (NH) and Acceptor (C=O).[2] In HDAC inhibitors, this motif often coordinates with the catalytic zinc ion or interacts with surface residues near the active site.[2]

C. The Phenethyl Tail

- Hydrophobic Reach: The ethylene linker (–CH_2CH_2–) provides a flexible "spacer" that allows the distal phenyl ring to access hydrophobic sub-pockets (e.g., the "cap" region in HDACs or allosteric sites in GPCRs).[2]
- Pi-Stacking: The terminal phenyl ring is perfectly positioned for T-shaped or parallel displaced

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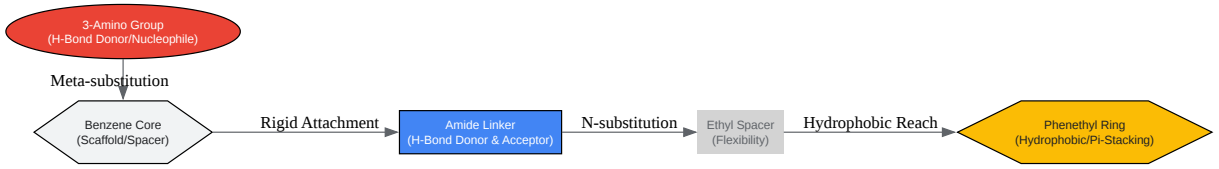
stacking interactions with aromatic residues (Phe, Tyr, Trp).[2]

Visualization: Pharmacophore & Interaction Map

The following diagram illustrates the spatial arrangement and interaction potential of the functional groups.



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Caption: Pharmacophore map highlighting the distinct binding roles: the polar aniline head, the rigid amide linker, and the hydrophobic phenethyl tail.[2][3][4]

Synthesis & Fabrication Protocol

While direct coupling of 3-aminobenzoic acid is possible, it often leads to self-coupling side reactions or requires protecting groups.[2] The Nitro-Reduction Route is the industry standard for high purity and scalability.[2]

Step 1: Amide Coupling (Formation of Precursor)[2]

- Reagents: 3-Nitrobenzoic acid, Thionyl Chloride (

) or EDC/HOBt, Phenethylamine.[2]

- Solvent: Dichloromethane (DCM) or DMF.[2]

- Rationale: Converting the acid to an acid chloride (or activated ester) ensures rapid, quantitative coupling with the phenethylamine.[2] The nitro group is inert to these conditions.

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[2]

Step 2: Selective Reduction (Unmasking the Amine)[2]

- Reagents: Iron powder (

) / Ammonium Chloride (

) or Hydrogen (

) / Palladium on Carbon (

).[2]
- Solvent: Ethanol/Water (3:1).[2]
- Rationale:

  is chemoselective and mild, avoiding over-reduction of the aromatic ring or cleavage of the amide bond.[2]

Detailed Workflow Diagram

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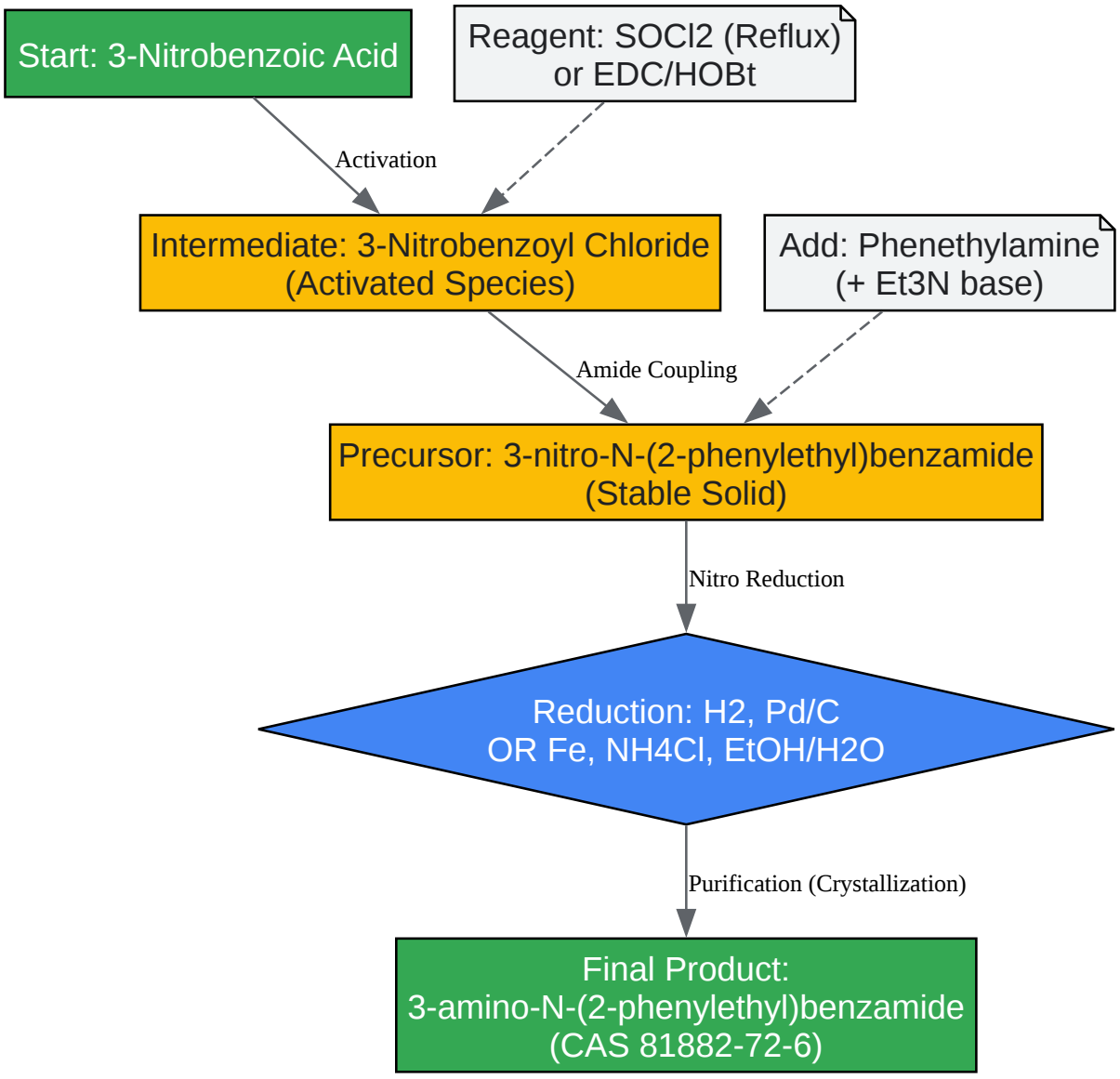

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Caption: Step-by-step synthesis pathway via the robust nitro-reduction method, ensuring high fidelity of the final amine.

Physicochemical & Biological Profile

Data summarized below is critical for formulation and assay development.

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Property	Value / Description	Implications for Research
LogP (Predicted)	~2.5 – 2.8	Moderate lipophilicity; likely CNS permeable.[2]
Solubility	Low in water; High in DMSO, MeOH	Stock solutions should be prepared in DMSO (10-20 mM).[2]
pKa (Amine)	4.0 ± 0.5	Weak base; unprotonated at physiological pH.[2]
H-Bond Donors	2 (Amide NH, Aniline)	Critical for active site recognition.[2]
H-Bond Acceptors	1 (Amide C=O)	Backbone interaction point.[2]
Biological Role	Hsp90-Cdc37 Inhibitor / HDAC Scaffold	Validated hit in virtual screening for PPI inhibitors [1]. [2]

References

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- Sigma-Aldrich.**3-amino-N-(2-phenylethyl)benzamide** Product Entry. (Verification of CAS 81882-72-6 and commercial availability).
- PubChem.Compound Summary: 3-Nitrobenzoic acid.[2][5][6] (Precursor data and reactivity profiles).[2][4][7] [2]

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